

# Technical Support Center: O/129 Disks - Storage, Handling, and Troubleshooting

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## Compound of Interest

Compound Name: Antibacterial agent 129

Cat. No.: B12395424

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This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling O/129 (Vibriostatic Agent) disks to maintain their potency and ensure accurate experimental results.

## Frequently Asked Questions (FAQs)

Q1: What is the primary use of O/129 disks?

A1: O/129 disks are used for the differentiation of *Vibrio* species from other Gram-negative bacteria, particularly *Aeromonas* species.<sup>[1][2][3][4]</sup> *Vibrio* species are generally susceptible to the vibriostatic agent 2,4-diamino-6,7-diisopropylpteridine (O/129), while *Aeromonas* species are typically resistant.<sup>[1][2][3]</sup> The differential susceptibility can also be used to distinguish between different *Vibrio* species.<sup>[1][5]</sup>

Q2: What are the optimal storage conditions for O/129 disks?

A2: To maintain optimal potency, O/129 disks should be stored in a dry, dark environment. For long-term storage, a temperature of -20°C is recommended.<sup>[1][2][3]</sup> For shorter periods, storage at 2-8°C is acceptable.<sup>[3][6]</sup> Always refer to the manufacturer's specific instructions for the longest shelf life.

Q3: What is the shelf life of O/129 disks?

A3: When stored at -20°C, O/129 disks can have a shelf life of up to 26 weeks from the date of manufacture.[1] It is crucial to check the expiration date on the packaging before use.[3]

Q4: Should the disks be brought to room temperature before use?

A4: Yes, it is essential to allow the O/129 disk cartridges to equilibrate to room temperature before opening the package.[2] This prevents condensation from forming on the cold disks, which can lead to a loss of potency.

Q5: What type of media should be used for testing with O/129 disks?

A5: A non-selective medium containing 0.5% sodium chloride (NaCl) is recommended, as most *Vibrio* species require sodium ions for growth.[1][3] Mueller-Hinton agar with 0.5% NaCl is a commonly used medium.[2]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
No zone of inhibition with a known susceptible control strain (e.g., <i>Vibrio cholerae</i> )	1. Loss of disk potency: Disks may have been stored improperly (e.g., at room temperature, exposed to moisture or light) or have expired. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> 2. Incorrect incubation conditions: The incubation temperature or duration may be incorrect. 3. Improper media: The medium may lack the necessary NaCl concentration for <i>Vibrio</i> growth. <a href="#">[1]</a> <a href="#">[3]</a>	1. Verify storage conditions and expiration date. Use a new lot of disks known to be stored correctly. 2. Confirm incubation parameters. Incubate aerobically at 35-37°C for 18-24 hours. <a href="#">[1]</a> <a href="#">[3]</a> 3. Ensure the correct medium is used. Prepare fresh Mueller-Hinton agar with 0.5% NaCl.
Inconsistent zone sizes between experiments	1. Variation in inoculum density: The turbidity of the bacterial suspension was not standardized. 2. Inconsistent disk placement: Disks were not pressed firmly onto the agar surface. 3. Non-uniform lawn of bacteria: The inoculum was not spread evenly across the plate.	1. Standardize the inoculum. Adjust the bacterial suspension to a 0.5 McFarland turbidity standard. <a href="#">[2]</a> 2. Ensure proper disk application. Use sterile forceps to press each disk gently onto the agar to ensure complete contact. <a href="#">[2]</a> <a href="#">[6]</a> 3. Create a uniform lawn. Streak the plate in three directions to ensure confluent growth. <a href="#">[1]</a>

Unexpected resistance in a typically susceptible species	1. Spontaneous resistance: Some strains of <i>Vibrio cholerae</i> have been reported to be resistant to O/129.[2][6][7] 2. Incorrect organism identification: The isolate may not be a <i>Vibrio</i> species.	1. Confirm with other identification methods. Perform additional biochemical or molecular tests to verify the species. 2. Test with both 10µg and 150µg disks. Different concentrations can help in differentiating species and detecting partial sensitivity.[1][3]
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## Data Presentation

Table 1: Recommended Storage Conditions for O/129 Disks

Condition	Temperature	Duration	Reference
Long-term Storage	-20°C	Up to 26 weeks	[1][3]
Short-term Storage	2-8°C	Refer to manufacturer	[3][6]

Table 2: Quality Control Organisms and Expected Results

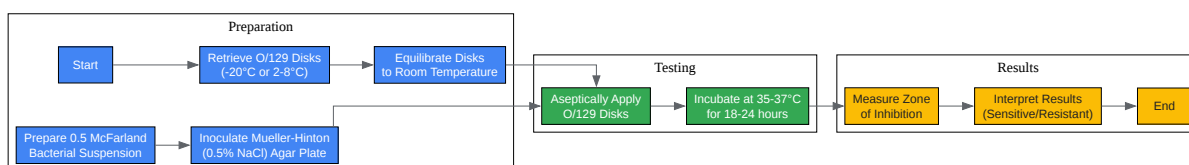
Organism	ATCC Strain	Expected Result (150µg disk)	Reference
<i>Vibrio metschnikovii</i>	7708	Sensitive	[1]
<i>Vibrio parahaemolyticus</i>	17802	Partially sensitive	[1][3]
<i>Aeromonas hydrophila</i>	49140 / 7966	Resistant	[1][2]

## Experimental Protocols

### Protocol 1: O/129 Disk Susceptibility Testing

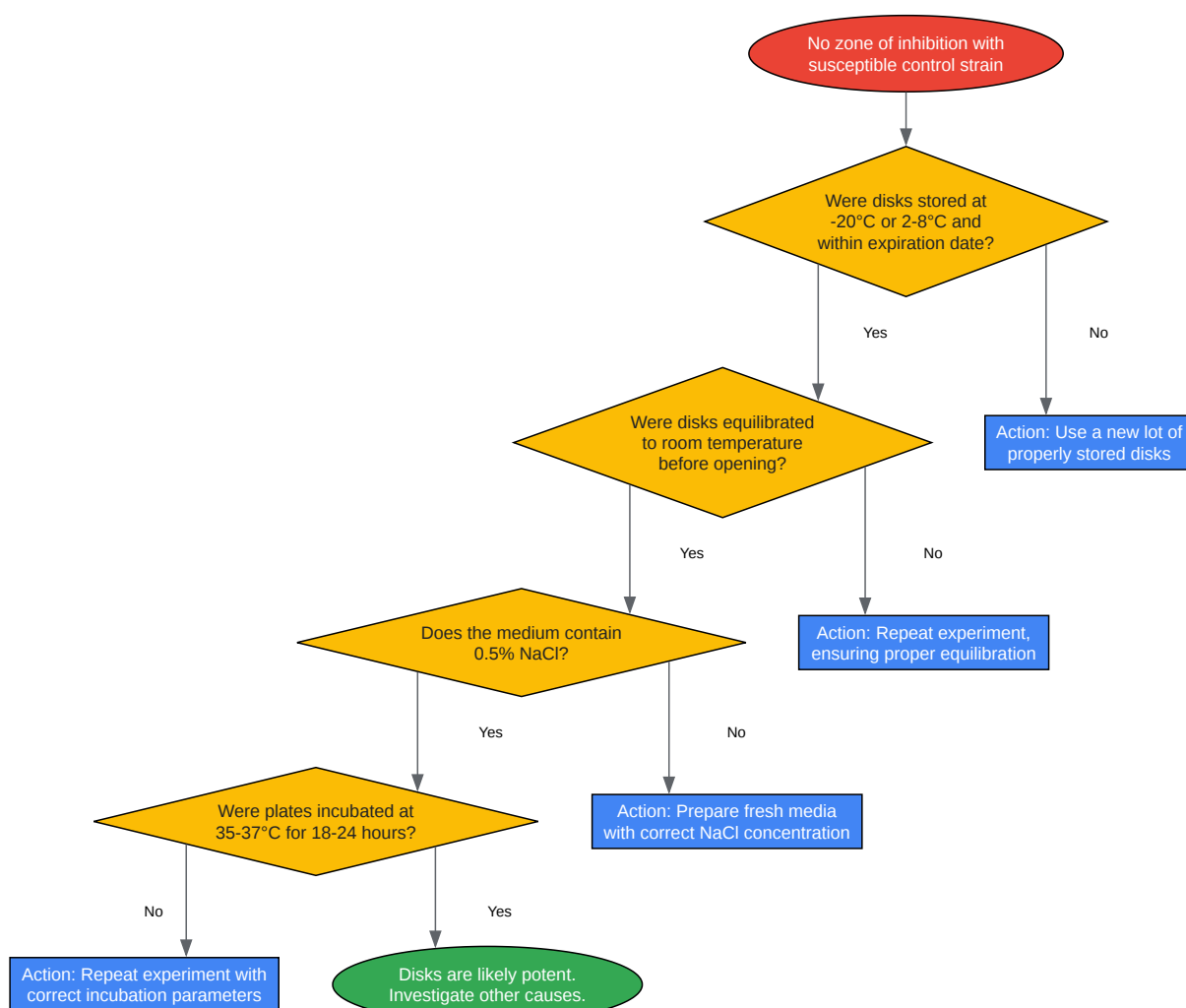
- Prepare Inoculum: From a pure, 18-24 hour culture, prepare a bacterial suspension in a suitable broth (e.g., Tryptone Soy Broth) and adjust the turbidity to match a 0.5 McFarland standard.[2]
- Inoculate Plate: Using a sterile cotton swab, inoculate a Mueller-Hinton agar plate containing 0.5% NaCl by streaking in three directions to obtain a uniform, confluent lawn of growth.[1] Allow the plate to dry for 3-5 minutes.[2]
- Apply Disks: Aseptically apply the O/129 disks (typically 10µg and 150µg) onto the surface of the agar.[1] Ensure the disks are spaced far enough apart to prevent the zones of inhibition from overlapping. Gently press the disks to ensure they adhere to the agar.[2][6]
- Incubate: Invert the plates and incubate aerobically at 35-37°C for 18-24 hours.[1][3]
- Interpret Results: Measure the diameter of the zones of inhibition. Any zone of inhibition around the 150µg disk is generally considered susceptible.[2]

## Visualizations



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Caption: Experimental workflow for O/129 disk susceptibility testing.



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Caption: Troubleshooting flowchart for unexpected O/129 disk results.

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